

# Proper Disposal of Adamantane-d16: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Adamantane-d16

Cat. No.: B121117

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For researchers and scientists engaged in drug development and other advanced scientific endeavors, the safe handling and disposal of specialized chemical compounds are paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Adamantane-d16**, ensuring the protection of laboratory personnel and the environment.

**Adamantane-d16** (C10D16), a deuterated form of adamantane, is a solid compound.<sup>[1]</sup> While it is not classified as a hazardous material for transport, it is a combustible solid and requires careful handling and disposal.<sup>[2]</sup> Adherence to proper disposal protocols is crucial to maintain a safe laboratory environment and comply with regulations.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment:

PPE Item	Specification
Eye Protection	Safety glasses with side shields or goggles
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Respiratory Protection	Type N95 (US) or equivalent respirator
Protective Clothing	Laboratory coat

Note: This information is based on general recommendations for solid, non-volatile chemicals. Always consult your institution's specific chemical hygiene plan and the material's Safety Data Sheet (SDS) for detailed guidance.

## Step-by-Step Disposal Protocol

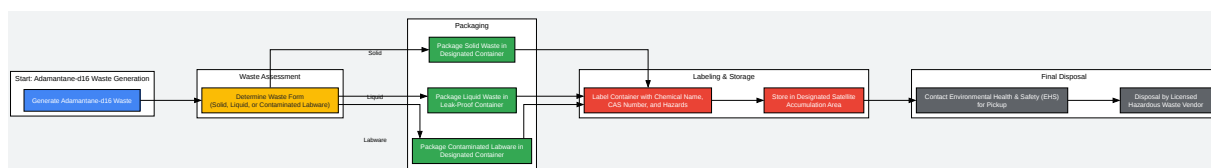
The primary method for the disposal of **Adamantane-d16** is through a licensed hazardous waste disposal company. High-temperature incineration in a facility equipped with an afterburner and scrubber is a recommended method for adamantane and its derivatives.<sup>[3]</sup>

- Waste Identification and Segregation:
  - All materials contaminated with **Adamantane-d16**, including the pure compound, contaminated labware (e.g., pipette tips, vials), and solutions, must be treated as hazardous chemical waste.
  - Use a dedicated, clearly labeled, and sealed waste container for all **Adamantane-d16** waste. Do not mix with other waste streams unless compatibility has been confirmed.
- Packaging Waste:
  - Solid Waste: Carefully transfer any solid **Adamantane-d16** into a designated hazardous waste container. Minimize the generation of dust.
  - Contaminated Labware: Place all contaminated disposable labware directly into the designated solid hazardous waste container.

- Liquid Waste: If **Adamantane-d16** is in a solution, transfer the liquid to a compatible, leak-proof hazardous waste container.
- Labeling Waste Containers:
  - Clearly label the hazardous waste container with the full chemical name: "**Adamantane-d16**".
  - Include the CAS number: 30470-60-1.
  - Indicate the primary hazard (e.g., "Combustible Solid").
  - Record the date of waste accumulation.
- Storage of Waste:
  - Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
  - The storage location should be a designated satellite accumulation area for hazardous waste, in accordance with your institution's policies.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
  - Provide the EHS department with a complete and accurate description of the waste, including the chemical name and quantity.

## Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Adamantane-d16**.



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Caption: Workflow for the proper disposal of **Adamantane-d16**.

## Quantitative Data Summary

While specific quantitative disposal limits for **Adamantane-d16** are not readily available and are often determined by local regulations, the following table summarizes key identification and property data.

Property	Value	Reference
Chemical Formula	C10D16	
CAS Number	30470-60-1	
Molecular Weight	152.33 g/mol	
Form	Solid	
Melting Point	209-212 °C (subl.)	
Storage Class	11 - Combustible Solids	

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Adamantane-d16**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene and waste disposal plans for detailed guidance.

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## References

- 1. [cdnisotopes.com](https://cdnisotopes.com) [cdnisotopes.com]
- 2. [cdnisotopes.com](https://cdnisotopes.com) [cdnisotopes.com]
- 3. [cleanchemlab.com](https://cleanchemlab.com) [cleanchemlab.com]
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